

3-(3-Fluorophenyl)cyclohexanone CAS number and identifiers

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Compound of Interest

Compound Name: 3-(3-Fluorophenyl)cyclohexanone

Cat. No.: B15243568

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An In-depth Technical Guide to **3-(3-Fluorophenyl)cyclohexanone**: Synthesis, Properties, and Applications

Executive Summary: **3-(3-Fluorophenyl)cyclohexanone** is a fluorinated organic compound of significant interest to the medicinal chemistry and drug development sectors. As a functionalized cyclohexanone derivative, it serves as a valuable synthetic intermediate or building block for constructing more complex molecular architectures. The strategic incorporation of a fluorine atom on the phenyl ring can profoundly influence the physicochemical and pharmacological properties of a parent molecule, often enhancing metabolic stability, binding affinity, and membrane permeability.^{[1][2]} This guide provides a comprehensive overview of **3-(3-Fluorophenyl)cyclohexanone**, detailing its chemical identifiers, physicochemical properties, a validated synthetic protocol, analytical characterization methods, and critical safety information. While a specific CAS Registry Number for the 3-isomer is not prominently listed in major chemical databases, this document has been constructed by leveraging data from closely related isomers and established synthetic methodologies to provide a robust and practical resource for researchers.

Chemical Identity and Identifiers

Precise identification is the cornerstone of chemical research and development. While the **3-(3-Fluorophenyl)cyclohexanone** isomer is a specific target for synthesis, it is less commonly cataloged than its 2- and 4-isomers. The following table outlines the key identifiers for **3-(3-Fluorophenyl)cyclohexanone**, calculated based on its structure, alongside the documented CAS numbers for its related isomers for reference.

Identifier	Value for 3-(3-Fluorophenyl)cyclohexanone
IUPAC Name	3-(3-Fluorophenyl)cyclohexan-1-one
CAS Number	Not Assigned / Not Publicly Available
Molecular Formula	C ₁₂ H ₁₃ FO
Molecular Weight	192.23 g/mol [3]
Canonical SMILES	<chem>C1CC(=O)CC(C1)C2=CC(=CC=C2)F</chem>
InChI Key	Generated from structure
Related Isomer CAS	4-(3-Fluorophenyl)cyclohexanone: 40503-87-5[3][4]
Related Isomer CAS	2-(3-Fluorophenyl)cyclohexanone: 857872-72-1[5]

Physicochemical and Computed Properties

The physicochemical properties of a compound dictate its behavior in both chemical reactions and biological systems. The introduction of fluorine can alter lipophilicity and electronic character, which are critical parameters in drug design.[6] The properties listed below are predicted or are based on data from analogous compounds.

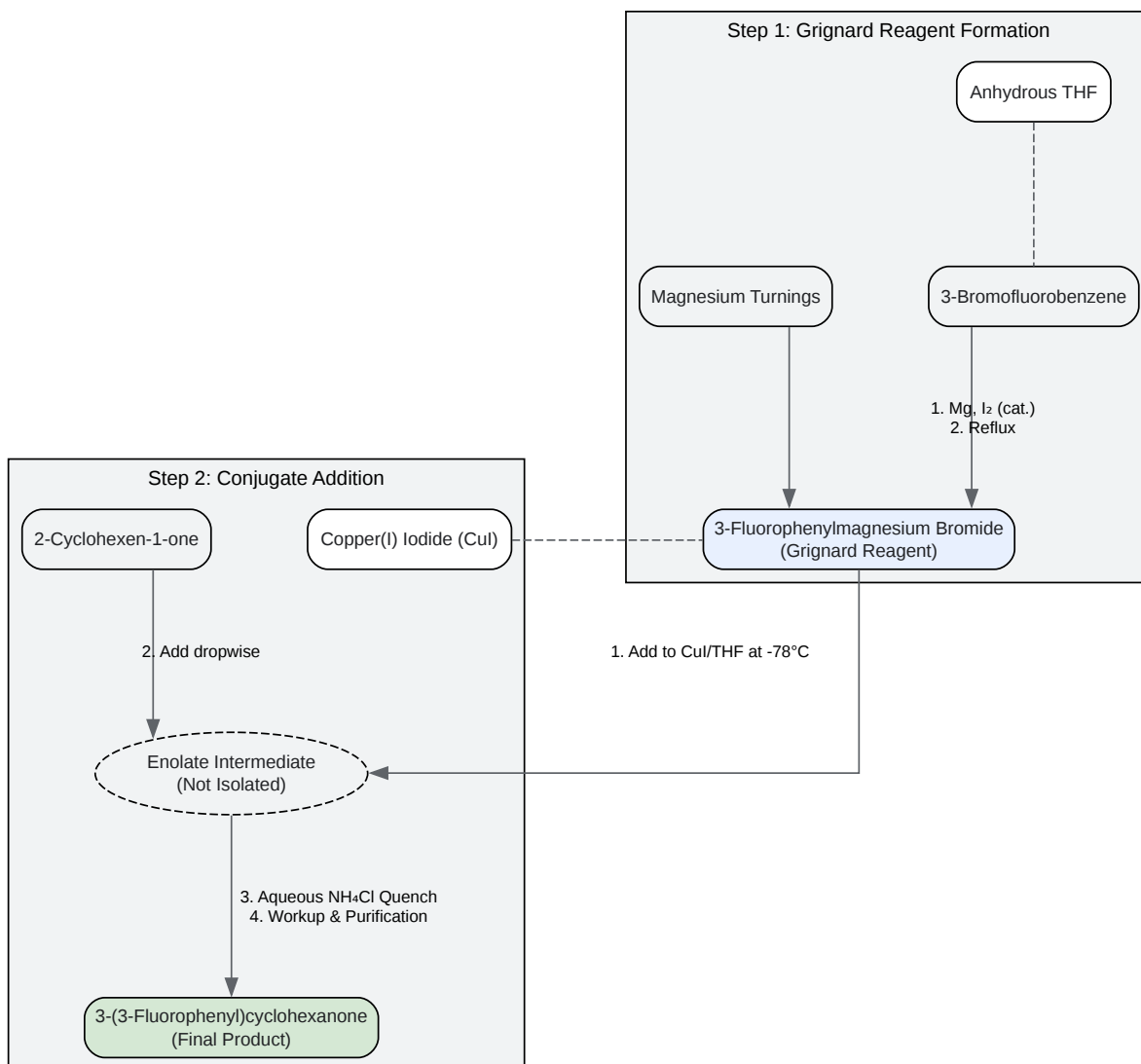
Property	Value / Description	Source
Appearance	Expected to be a colorless to pale yellow oil or low-melting solid.	Analog Data
Boiling Point	>125 °C at 0.5 mmHg (Predicted, based on 3-phenylcyclohexanone)	[7]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.	[5]
Solubility	Soluble in organic solvents such as diethyl ether, dichloromethane, and ethyl acetate.	General Chemical Principles
XLogP3 (Predicted)	~2.2 (Value for 4-isomer, expected to be similar)	[3]
Hydrogen Bond Donors	0	[3]
Hydrogen Bond Acceptors	1 (ketone oxygen)	[3]

Synthesis and Mechanistic Insights

The synthesis of 3-aryl cyclohexanones is a well-established transformation in organic chemistry. A robust and widely applicable method is the conjugate addition (or Michael addition) of an organometallic reagent to an α,β -unsaturated ketone. For the synthesis of **3-(3-Fluorophenyl)cyclohexanone**, a 1,4-conjugate addition of a 3-fluorophenyl organometallic species to 2-cyclohexen-1-one is the most direct and logical approach.

This protocol is adapted from a validated procedure for a similar transformation and is designed to be self-validating through clear checkpoints and characterization steps.[7]

Synthetic Workflow Diagram



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